

Pentyl Propanoate: A Comprehensive Technical Dossier on its Physicochemical Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Pentyl propionate*

Cat. No.: *B1209536*

[Get Quote](#)

For Immediate Release

[CITY, STATE] – [Date] – This whitepaper provides a detailed technical guide on the physicochemical properties of pentyl propanoate, an ester of significant interest in the fields of flavor and fragrance, as well as in the development of novel therapeutic agents and industrial solvents. This document is intended for researchers, scientists, and drug development professionals, offering a centralized resource of its fundamental characteristics, experimental determination protocols, and relevant chemical workflows.

Pentyl propanoate ($C_8H_{16}O_2$), also known as amyl propionate, is a colorless liquid recognized by its characteristic fruity aroma, often described as apple- or apricot-like.^[1] Its utility extends from its use as a fragrance and flavoring agent to a solvent in various industrial applications.^[2] A thorough understanding of its boiling and melting points is critical for its application in diverse fields, particularly in drug formulation and development where thermal stability and phase transitions are of paramount importance.

Physicochemical Data of Pentyl Propanoate

The melting and boiling points of pentyl propanoate have been determined through various experimental studies. A summary of these critical physical constants is presented below.

Property	Value (°C)	Value (K)	References
Melting Point	-75 to -73.1	198.15 to 200.05	[3]
Boiling Point	167 to 169	440.15 to 442.15	[3]

Experimental Protocols for Property Determination

The determination of the boiling and melting points of chemical substances is guided by standardized protocols to ensure accuracy and reproducibility. The following methodologies are based on the OECD Guidelines for the Testing of Chemicals, which are internationally recognized standards.

Determination of Boiling Point (Adapted from OECD Guideline 103)

The boiling point of pentyl propanoate can be determined using several methods, including ebulliometry, the dynamic method, or the distillation method. The distillation method is described here as a common and accessible technique.

Principle: This method involves the distillation of the liquid and the measurement of the boiling temperature under atmospheric pressure.

Apparatus:

- A distillation flask of appropriate size.
- A condenser.
- A receiver flask.
- A calibrated thermometer or thermocouple.
- A heating mantle or oil bath.

Procedure:

- Place a measured volume of pentyl propanoate into the distillation flask, along with a few boiling chips to ensure smooth boiling.
- Assemble the distillation apparatus, ensuring all joints are secure. The thermometer bulb should be positioned so that its upper end is level with the lower side of the side-arm of the flask.
- Begin heating the flask gently.
- Record the temperature at which the liquid begins to boil and the vapor condenses in the condenser, with the first drop of distillate collected in the receiver. This is the initial boiling point.
- Continue to observe the temperature. The boiling point is the temperature at which the liquid and its vapor are in equilibrium at a given pressure. A stable temperature reading during distillation indicates the boiling point.
- Record the atmospheric pressure at the time of the experiment, as boiling point is pressure-dependent.

Determination of Melting Point (Adapted from OECD Guideline 102)

For a substance like pentyl propanoate, which has a very low melting point, the determination is more accurately a freezing point determination.

Principle: This method involves cooling the liquid sample at a controlled rate and observing the temperature at which solidification occurs.

Apparatus:

- A jacketed test tube to hold the sample.
- A cooling bath (e.g., dry ice/acetone or liquid nitrogen).
- A calibrated low-temperature thermometer or thermocouple.

- A stirring device.

Procedure:

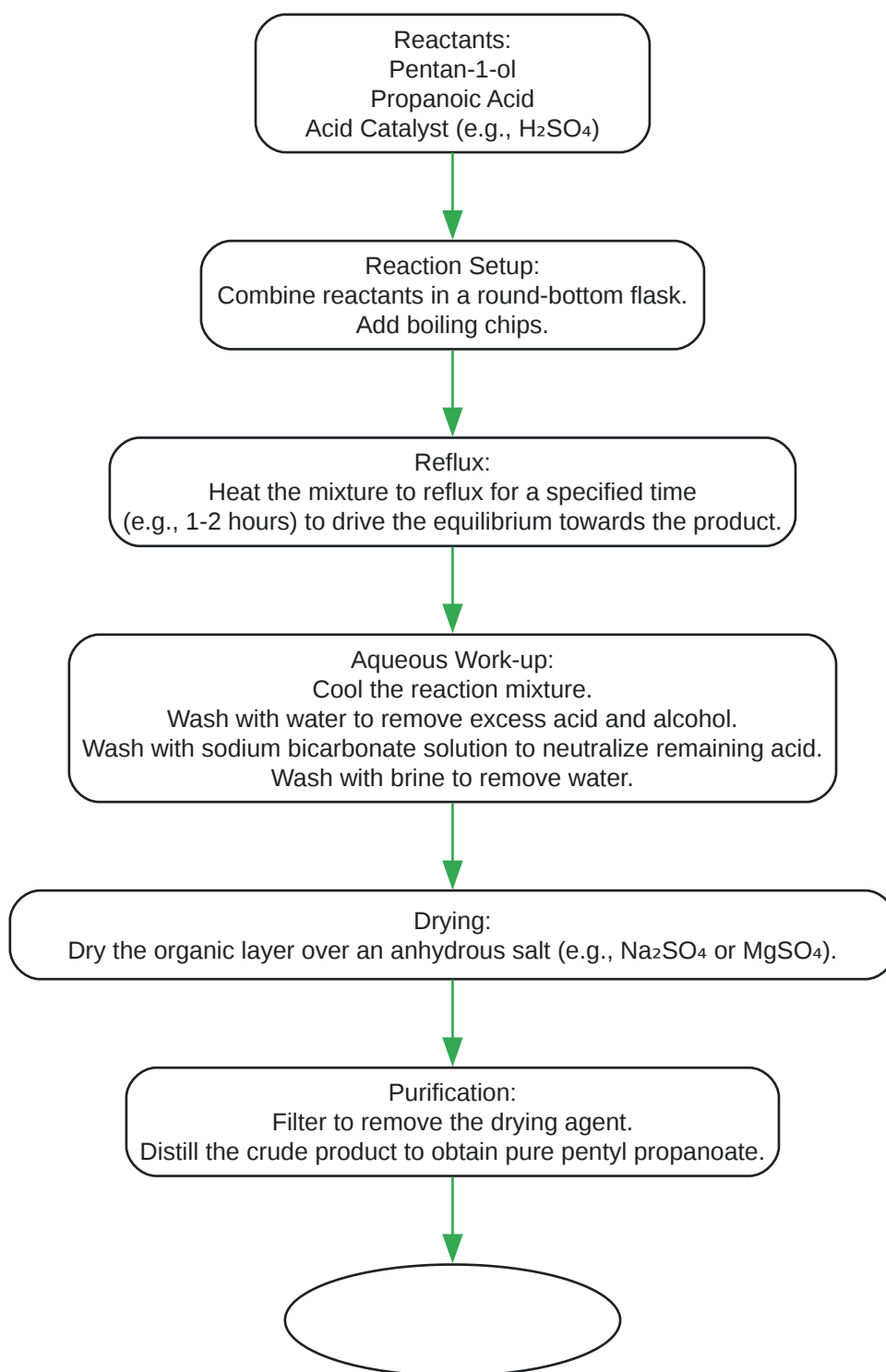
- Place a sample of pentyl propanoate in the inner test tube.
- Insert the thermometer and stirring device into the sample.
- Place the test tube assembly into the cooling bath.
- Stir the sample continuously and record the temperature at regular intervals.
- As the sample cools, a plateau in the cooling curve will be observed. The temperature at this plateau, where the liquid and solid phases are in equilibrium, is the freezing point (and thus the melting point).
- If supercooling occurs, the temperature will drop below the freezing point and then rise to a stable plateau as crystallization begins. This stable temperature is recorded as the freezing point.

Chemical Synthesis and Analysis Workflow

The primary method for synthesizing pentyl propanoate is the Fischer esterification of pentan-1-ol with propanoic acid, catalyzed by a strong acid. The subsequent purification and analysis are crucial for obtaining a high-purity product.

Synthesis of Pentyl Propanoate via Fischer Esterification

The following diagram illustrates the workflow for the synthesis of pentyl propanoate.



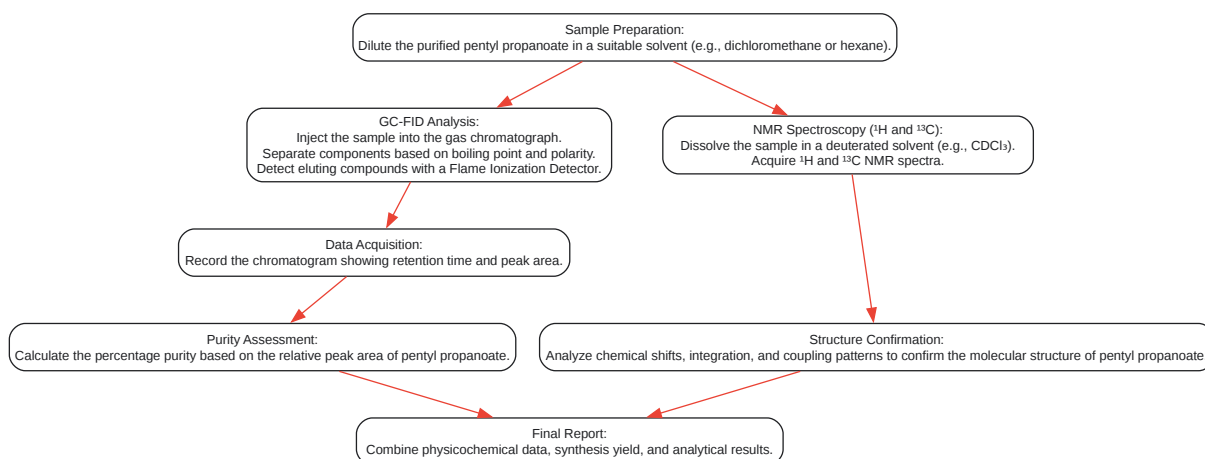
[Click to download full resolution via product page](#)

Synthesis Workflow for Pentyl Propanoate

Analytical Workflow for Pentyl Propanoate Characterization

The purity and identity of the synthesized pentyl propanoate are typically confirmed using Gas Chromatography with Flame Ionization Detection (GC-FID) and Nuclear Magnetic Resonance (NMR) spectroscopy.

The following diagram outlines the analytical workflow.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. praxilabs.com [praxilabs.com]
- 2. PENTYL PROPIONATE - Ataman Kimya [atamanchemicals.com]
- 3. Amyl propionate | C₈H₁₆O₂ | CID 12217 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Pentyl Propanoate: A Comprehensive Technical Dossier on its Physicochemical Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1209536#boiling-point-and-melting-point-of-pentyl-propanoate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com